

Spectroscopic Profile of 4-Chlorobenzhydrylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Chlorobenzhydrylamine
hydrochloride

CAS No.: 5267-39-0

Cat. No.: B195513

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties of **4-Chlorobenzhydrylamine hydrochloride** (CAS No: 5267-39-0), a key intermediate in the synthesis of various pharmaceutical compounds. The following sections detail its characteristic spectral data obtained through Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS), along with the experimental protocols for these analyses.

Spectroscopic Data Summary

The empirical formula for **4-Chlorobenzhydrylamine hydrochloride** is $C_{13}H_{13}Cl_2N$, with a molecular weight of 254.15 g/mol ^[1] The following tables summarize the key quantitative data from various spectroscopic analyses.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data for 4-Chlorobenzhydrylamine Hydrochloride

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.46	br s	3H	$-\text{NH}_3^+$
7.65 - 7.60	m	4H	Aromatic-H (ortho to -CH on both rings)
7.49	m	2H	Aromatic-H (para to -Cl)
7.41	m	3H	Aromatic-H (meta to -CH on phenyl ring)
7.35	m	1H	Aromatic-H (para to -CH on phenyl ring)
5.68	s	1H	-CH-

Solvent: DMSO- d_6 , Instrument: 400 MHz Spectrometer. Data sourced from ChemicalBook.[\[2\]](#)

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: ^{13}C NMR Spectroscopic Data for 4-Chlorobenzhydrylamine Hydrochloride

Chemical Shift (δ) ppm	Assignment
141.2	Aromatic C (quaternary, attached to -CH)
138.5	Aromatic C (quaternary, attached to -Cl)
133.5	Aromatic C-Cl
129.8	Aromatic CH
129.2	Aromatic CH
128.9	Aromatic CH
128.5	Aromatic CH
60.5	-CH-NH ₃ ⁺

Note: The provided data is representative for this class of compounds. Specific experimental data for the hydrochloride salt was not available in the searched resources. Data is based on typical chemical shifts for similar structures.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Table 3: FT-IR Spectroscopic Data for **4-Chlorobenzhydrylamine Hydrochloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3000 - 2800	Strong, Broad	N-H stretch (Ammonium salt)
1600 - 1450	Medium-Strong	C=C stretch (Aromatic rings)
1490	Medium	Aromatic ring vibration
1090	Strong	C-N stretch
1015	Strong	C-Cl stretch
820	Strong	C-H bend (para-substituted ring)
750, 700	Strong	C-H bend (monosubstituted ring)

Technique: KBr Pellet. Note: Specific peak list was not available. The data represents characteristic absorption bands for the functional groups present in the molecule.

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data for **4-Chlorobenzhydramine Hydrochloride**

m/z Ratio	Relative Intensity (%)	Assignment
219	9.7	[M-HCl] ⁺ (molecular ion of the free base)
218	8.3	[M-HCl-H] ⁺
217	29.0	[M-HCl-2H] ⁺ or [C ₁₃ H ₁₂ ClN] ⁺
216	13.6	[M-HCl-3H] ⁺
166	5.4	[C ₁₃ H ₁₀] ⁺
165	10.9	[C ₁₃ H ₉] ⁺
140	59.0	[C ₇ H ₅ Cl] ⁺
139	26.5	[C ₇ H ₄ Cl] ⁺
105	100.0	[C ₇ H ₅ O] ⁺ or [C ₈ H ₉] ⁺ (rearrangement)
104	22.4	[C ₇ H ₄ O] ⁺ or [C ₈ H ₈] ⁺
77	20.4	[C ₆ H ₅] ⁺ (Phenyl cation)

Ionization Method: Electron Impact (EI). Data sourced from ChemicalBook.[\[2\]](#)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analyses cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. ¹H and ¹³C NMR Spectroscopy Protocol

- Sample Preparation:
 - Weigh approximately 10-20 mg of **4-Chlorobenzhydrylamine hydrochloride**.
 - Dissolve the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
 - Transfer the solution to a 5 mm NMR tube.
 - Cap the NMR tube securely.
- Instrument Parameters (¹H NMR):
 - Spectrometer: 400 MHz
 - Solvent: DMSO-d₆
 - Temperature: 298 K
 - Pulse Sequence: zg30
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s
 - Spectral Width: 20 ppm
- Instrument Parameters (¹³C NMR):
 - Spectrometer: 100 MHz
 - Solvent: DMSO-d₆
 - Temperature: 298 K
 - Pulse Sequence: zgpg30 (proton decoupled)
 - Number of Scans: 1024
 - Relaxation Delay: 2.0 s

- Spectral Width: 240 ppm

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of **4-Chlorobenzhydrylamine hydrochloride** into a fine powder using an agate mortar and pestle.
 - Add approximately 200 mg of dry, spectroscopy-grade potassium bromide (KBr) to the mortar.
 - Gently mix the sample and KBr by grinding until a homogeneous mixture is obtained.
 - Transfer the mixture to a pellet-pressing die.
 - Press the mixture under high pressure (approximately 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Instrument Parameters:
 - Spectrometer: FT-IR Spectrometer
 - Technique: Transmission
 - Spectral Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 32
 - Background: A pure KBr pellet is used for background correction.

Mass Spectrometry (MS)

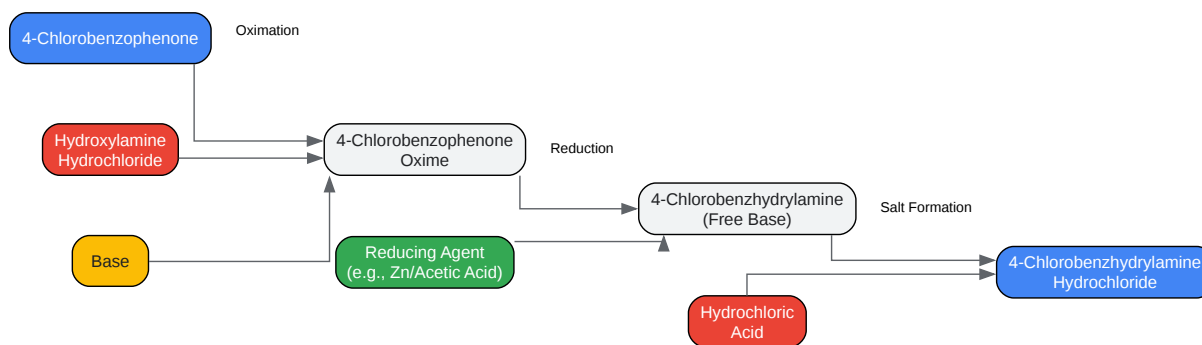
- Sample Preparation:
 - Dissolve a small amount of **4-Chlorobenzhydrylamine hydrochloride** in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1

mg/mL.

- If necessary, dilute the sample further to an appropriate concentration for the instrument.
- Instrument Parameters (Electron Impact - EI):
 - Ionization Mode: Electron Impact (EI)
 - Electron Energy: 70 eV
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF)
 - Scan Range: m/z 50 - 500
 - Inlet System: Direct insertion probe or GC inlet.

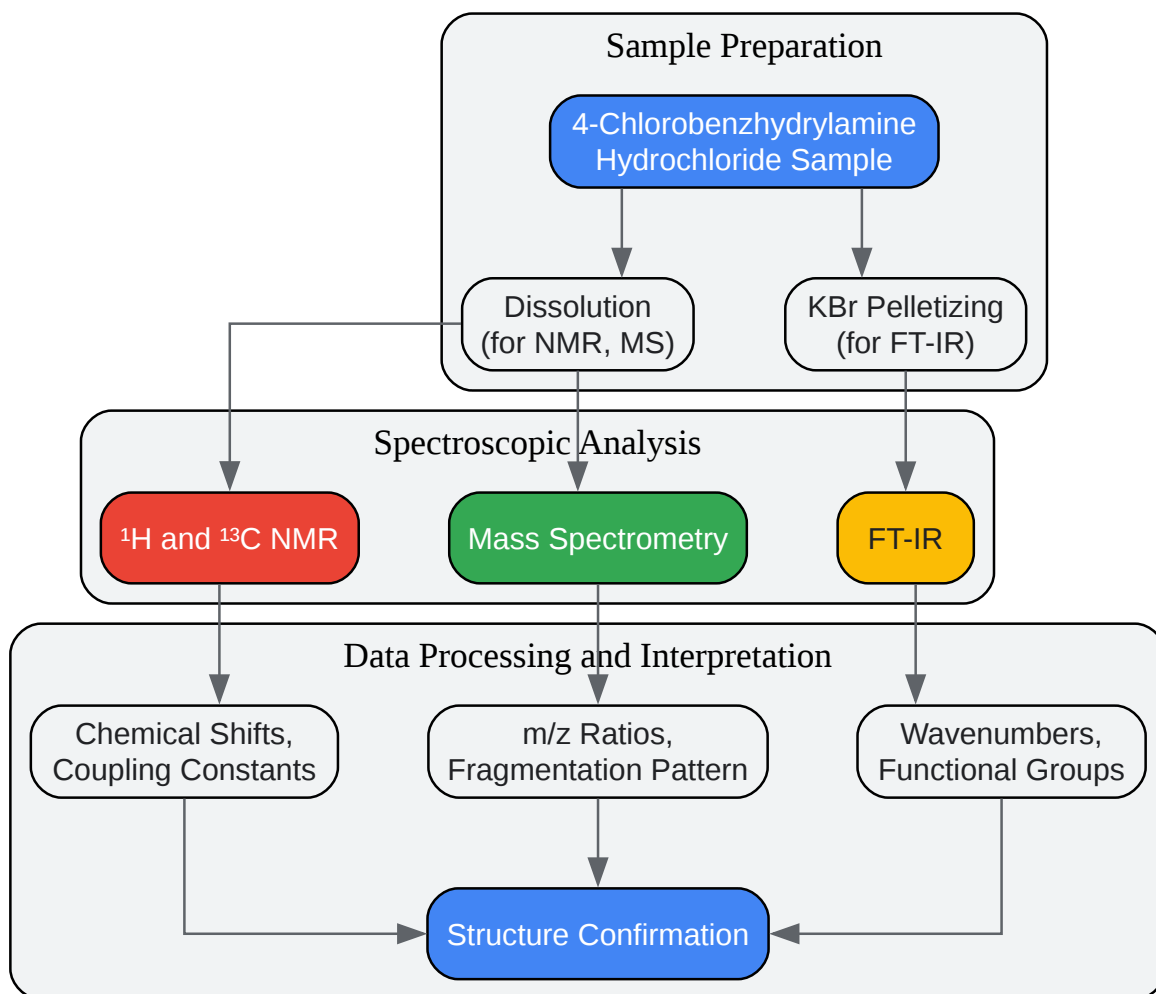
Visualizations

The following diagrams illustrate the synthesis and analytical workflow for **4-Chlorobenzhydramine hydrochloride**.



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Caption: Synthesis of **4-Chlorobenzhydramine Hydrochloride**.



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Caption: General Workflow for Spectroscopic Analysis.

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References

- [1. 4-Chlorobenzhydramine hydrochloride | C13H13Cl2N | CID 16219096 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 4-Chlorobenzhydramine hydrochloride\(5267-39-0\) 1H NMR \[m.chemicalbook.com\]](#)
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